

solid-phase extraction (SPE) protocol for Bisphenol A from environmental matrices

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Compound of Interest

Compound Name: Bisphenol A

CAS No.: 96152-48-6

Cat. No.: B10753352

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Application Note: High-Performance Solid-Phase Extraction (SPE) of **Bisphenol A** (BPA) from Environmental Matrices

Executive Summary

Bisphenol A (BPA) is a ubiquitous endocrine-disrupting chemical (EDC) found in environmental matrices at trace levels (ng/L to µg/L). Accurate quantification is frequently compromised by matrix interferences and background contamination from laboratory plastics. This Application Note provides a robust, field-validated protocol for the extraction of BPA from aqueous (river, wastewater) and solid (soil, sediment) matrices using Hydrophilic-Lipophilic Balance (HLB) polymeric SPE.

Key Advantages of This Protocol:

- **Dual-Matrix Compatibility:** Unified cleanup workflow for both water and sediment extracts.
- **Background Elimination:** Strict "BPA-Free" material handling guidelines to lower Limits of Quantitation (LOQ).

- High Recovery: Optimized wash/elution steps yielding >85% recovery with <10% RSD.

Scientific Foundation & Mechanism

To design a robust extraction, one must understand the physicochemical properties of the analyte.

- Analyte: **Bisphenol A** (CAS: 80-05-7)
- Log P: ~3.32 (Moderately hydrophobic)
- pKa: ~9.6 – 10.2 (Weak acid)

The Choice of Sorbent: Polymeric HLB vs. Silica C18 While C18 silica cartridges were historically used, this protocol utilizes Polymeric HLB (Hydrophilic-Lipophilic Balance) sorbents (e.g., divinylbenzene-co-N-vinylpyrrolidone).

- Reasoning: HLB sorbents possess both hydrophobic (divinylbenzene) and hydrophilic (N-vinylpyrrolidone) moieties. This allows for the retention of BPA via pi-pi interactions and hydrophobic effects even if the cartridge runs dry—a common risk during vacuum processing of large environmental samples.
- pH Strategy: Since BPA has a pKa > 9.6, it exists in a non-ionized (protonated) state at neutral or acidic pH. We adjust samples to pH 3–4. This suppresses ionization of BPA (maximizing retention) while keeping acidic interferences (like humic acids) partially ionized or altering their solubility profile for better separation during the wash step.

Materials & Reagents

Critical "BPA-Free" Requirement:

- Strictly Avoid: Polycarbonate (PC) and epoxy-based plastics.^[1]
- Use: Glass volumetric flasks, glass pipettes, and Polypropylene (PP) or PTFE (Teflon) labware only. All glassware must be baked at 400°C for 4 hours or solvent-rinsed (Acetone - > Hexane) prior to use.

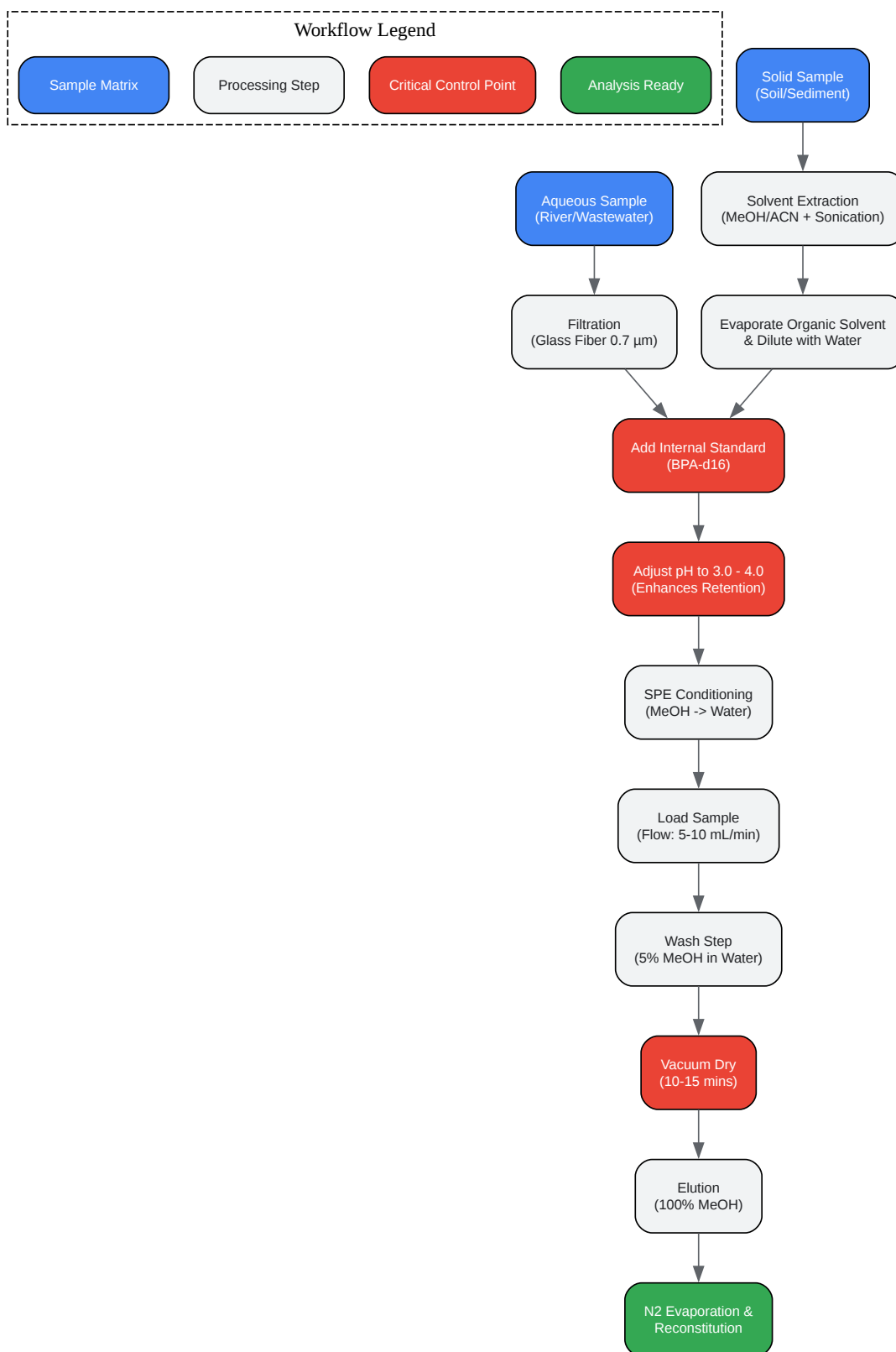
Reagents:

- SPE Cartridge: Polymeric HLB, 200 mg / 6 mL (for wastewater/sediment) or 500 mg / 6 mL (for large volume drinking water).
- Solvents: LC-MS Grade Methanol (MeOH), Acetonitrile (ACN), Water.[2]
- Internal Standard (IS): **Bisphenol A-d16** (Deuterated BPA).
- Modifiers: Acetic Acid or Formic Acid (for pH adjustment).

Experimental Protocols

Workflow Visualization

The following diagram illustrates the parallel processing of liquid and solid samples converging at the SPE cleanup stage.



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Caption: Unified SPE workflow for BPA extraction from aqueous and solid environmental matrices utilizing HLB chemistry.

Protocol A: Aqueous Samples (River, Lake, Wastewater) [4]

- Sample Collection: Collect 500 mL (wastewater) to 1000 mL (river/tap water) in amber glass bottles. Add Na₂S₂O₃ if residual chlorine is present.
- Filtration: Pass sample through a 0.7 µm Glass Fiber Filter (GFF) to remove suspended solids. Note: Do not use nylon filters as they may adsorb BPA.
- Internal Standard: Spike samples with BPA-d16 to a final concentration of 50 ng/L.
- pH Adjustment: Acidify filtrate to pH 3.0–4.0 using dilute Acetic Acid.
- SPE Conditioning:
 - 6 mL MeOH.
 - 6 mL Ultrapure Water (pH 3.0).
- Loading: Load sample at a flow rate of 5–10 mL/min.
- Washing: Wash with 10 mL of 5% MeOH in Water.
 - Mechanism:[3] This removes salts and highly polar organics without disrupting the hydrophobic retention of BPA.
- Drying: Dry cartridge under full vacuum for 15 minutes.
 - Critical: Residual water interferes with GC derivatization (if used) and can alter elution kinetics.
- Elution: Elute with 2 x 3 mL of 100% Methanol. Soak the sorbent for 1 minute before drawing the solvent through.

- Reconstitution: Evaporate eluate to dryness under Nitrogen stream (gentle flow, 40°C). Reconstitute in 200 µL of 50:50 MeOH:Water for LC-MS/MS.

Protocol B: Solid Samples (Soil, Sediment, Sludge)

- Pre-treatment: Lyophilize (freeze-dry) solid samples and sieve (2 mm).
- Extraction: Weigh 1.0 g of dry sample into a glass centrifuge tube.
 - Add 10 mL of MeOH (or ACN).
 - Sonicate for 15 min and/or shake for 30 min.
 - Centrifuge at 4000 rpm for 10 min.
 - Collect supernatant.[4] Repeat extraction twice and combine supernatants.
- Dilution (The "Phase Transfer"):
 - The combined organic extract (~30 mL) is too strong for direct SPE loading (BPA would break through).
 - Step: Evaporate the organic solvent to < 2 mL using a rotary evaporator or Nitrogen stream.
 - Dilute: Add 100 mL of Ultrapure Water (pH 3.0) to the residue.
- SPE Cleanup: Proceed exactly as described in Protocol A, starting from the "Internal Standard" step.

Analytical Parameters (LC-MS/MS)

While extraction is the focus, the detection method dictates the final solvent composition.

Instrument: Triple Quadrupole LC-MS/MS Ionization: Electrospray Ionization, Negative Mode (ESI-) Column: C18 (e.g., 2.1 x 100 mm, 1.7 µm) Mobile Phase:

- A: Water (no additives or 0.5mM Ammonium Fluoride for sensitivity enhancement)

- B: Methanol or Acetonitrile[2]

Parameter	Value
Precursor Ion (m/z)	227.1 [M-H] ⁻
Quantifier Ion (m/z)	212.0 (Loss of Methyl)
Qualifier Ion (m/z)	133.0 (Phenol cleavage)
Retention Time	~4.5 min (Gradient dependent)
Linearity (R ²)	> 0.995 (0.5 ng/L – 100 µg/L)

Validation & Troubleshooting

Performance Metrics:

Matrix	Spike Level	Mean Recovery (%)	RSD (%)
Tap Water	50 ng/L	92 - 98%	< 5%
River Water	50 ng/L	88 - 94%	< 8%
Sediment	10 ng/g	82 - 89%	< 10%

Troubleshooting Guide:

- Issue: Low Recovery.
 - Cause: Sample pH too high (BPA ionized).
 - Fix: Ensure load pH is < 4.0.
 - Cause: Breakthrough during loading.
 - Fix: Reduce organic content in the load step (dilute sediment extracts more).
- Issue: High Background (Ghost Peaks).

- Cause: Leaching from plastic pipette tips or solvent bottles.
- Fix: Switch to glass syringes and solvent-rinsed glassware. Run a "System Blank" (inject solvent only) to characterize instrument background.
- Issue: Clogging.
 - Cause: High suspended solids in river water.
 - Fix: Use a larger pore size frit or add a depth filter (glass wool) on top of the SPE cartridge.

References

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